

# Isobutylbenzene synonyms and alternative names

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An In-depth Technical Guide to **IsobutyIbenzene**: Synonyms, Properties, and Synthetic Methodologies

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isobutylbenzene**, a key aromatic hydrocarbon intermediate in the pharmaceutical and chemical industries. It details its nomenclature, physical and chemical properties, and outlines key experimental protocols for its synthesis and application, particularly in the production of the widely used non-steroidal anti-inflammatory drug (NSAID), ibuprofen.

## Isobutylbenzene: Synonyms and Identifiers

**Isobutylbenzene** is known by a variety of names in scientific literature and commerce. A clear understanding of these synonyms is crucial for effective literature review and chemical sourcing. The internationally recognized IUPAC name is 2-methylpropylbenzene.[1][2]

Table 1: Synonyms and Alternative Names for **IsobutyIbenzene** 



Туре	Name/Identifier
IUPAC Name	2-Methylpropylbenzene
Common Synonyms	(2-Methylpropyl)benzene[3][4][5]
2-Methyl-1-phenylpropane[1][3][6]	
Benzene, (2-methylpropyl)-[3]	_
1-Phenyl-2-methylpropane[3][4]	_
Benzene, isobutyl-[3][4]	_
Other Names	i-Butylbenzene[4][7]
Isobutylbenzol[7]	
CAS Number	538-93-2[1][6][8]
EC Number	208-706-2[8][9]
PubChem CID	10870[3][9]
UN Number	2709[5][9]

## **Physicochemical Properties**

A thorough understanding of the physical and chemical properties of **isobutylbenzene** is essential for its handling, storage, and application in synthetic chemistry.

Table 2: Physicochemical Properties of Isobutylbenzene



Property	Value
Molecular Formula	C10H14[1][6][9]
Molecular Weight	134.22 g/mol [6][8]
Appearance	Colorless liquid[1][5]
Odor	Aromatic[5][9]
Density	0.852 - 0.853 g/cm³ at 25 °C[1][4]
Melting Point	-51 °C[1][4]
Boiling Point	170 °C at 736 mmHg[4]
Flash Point	48.1 °C (closed cup)[8]
Solubility	Insoluble in water; Soluble in ether, alcohol, benzene, and ethanol[1][5]
Refractive Index (n <sup>20</sup> /D)	1.486[4][9]

## **Experimental Protocols**

Detailed methodologies for the synthesis and key reactions of **isobutylbenzene** are provided below. These protocols are foundational for laboratory-scale preparation and industrial production.

# Synthesis of Isobutylbenzene via Wolff-Kishner Reduction of Isobutyrophenone

This method involves the reduction of the carbonyl group of isobutyrophenone to a methylene group.

#### Materials:

- Isobutyrophenone
- Hydrazine hydrate



- Glycerol (as a sustainable solvent)[1]
- Strong base (e.g., potassium hydroxide)

#### Procedure:

- Combine isobutyrophenone, hydrazine hydrate, and the strong base in glycerol.
- Heat the reaction mixture to reflux at a temperature between 149–155 °C.[1]
- Maintain the reflux for a period of three hours to ensure the completion of the reaction.[1]
- After cooling, the isobutylbenzene product can be isolated and purified using standard techniques such as extraction and distillation. This method has been reported to yield approximately 51-55% of isobutylbenzene.[1]

### Industrial Production of Ibuprofen from Isobutylbenzene

**Isobutylbenzene** is a primary raw material for the synthesis of ibuprofen.[2][8] The widely recognized "Boots process" and the more modern "Hoechst process" both begin with the Friedel-Crafts acylation of **isobutylbenzene**.[10][11]

#### Step 1: Friedel-Crafts Acylation of Isobutylbenzene

This reaction introduces an acetyl group to the para position of the **isobutylbenzene** ring, forming 4'-isobutylacetophenone.

#### Materials:

- Isobutylbenzene
- Acetyl chloride or acetic anhydride[10][12]
- Lewis acid catalyst (e.g., anhydrous aluminum chloride, AlCl₃)[10][12]
- Solvent (e.g., dichloromethane)[12]

#### Procedure:



- In a reaction vessel, suspend anhydrous aluminum chloride in a suitable solvent like dichloromethane under an inert atmosphere.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add acetyl chloride to the cooled suspension.
- Subsequently, add **isobutylbenzene** dropwise to the reaction mixture while maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to proceed at room temperature for a specified time to ensure completion.
- The reaction is then quenched by carefully pouring the mixture into a beaker containing ice and concentrated hydrochloric acid.
- The organic layer is separated, washed, dried, and the solvent is removed to yield the crude 4'-isobutylacetophenone, which can be further purified.

The subsequent steps to convert 4'-isobutylacetophenone to ibuprofen involve a series of reactions that differ between the Boots and Hoechst processes.[10][11]

## **Signaling Pathways and Experimental Workflows**

While **isobutylbenzene** is a crucial building block in organic synthesis, it is not known to be directly involved in specific biological signaling pathways in the same manner as pharmacologically active molecules. Its primary relevance in a biological context is as a precursor to drugs like ibuprofen, which exerts its therapeutic effects by inhibiting cyclooxygenase (COX) enzymes.

The industrial synthesis of ibuprofen from **isobutylbenzene**, however, provides a clear experimental workflow.

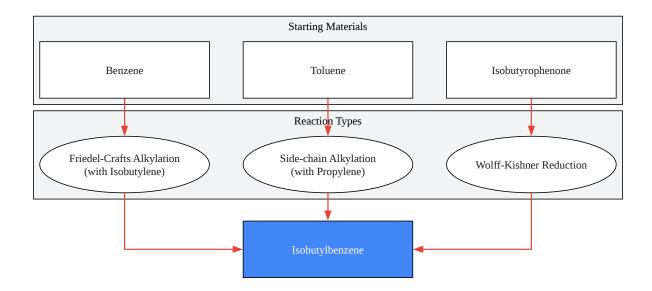




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Caption: The Boots process for the synthesis of Ibuprofen starting from **IsobutyIbenzene**.

The synthesis of **isobutylbenzene** itself can be achieved through various routes, with the choice often depending on the available starting materials and desired scale.



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Caption: Common synthetic routes to produce **IsobutyIbenzene** from different starting materials.

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